

Operational Guide: Proper Disposal of 1-Methyl-1H-indole-5-carboxamide

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Compound of Interest

Compound Name: 1-Methyl-1H-indole-5-carboxamide

Cat. No.: B11927862

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Executive Summary

1-Methyl-1H-indole-5-carboxamide (CAS: 121206-74-4) is a functionalized indole derivative commonly used as a building block in medicinal chemistry and drug discovery. While specific regulatory listings (e.g., RCRA P-list or U-list) are often absent for this specific derivative, it must be managed as Hazardous Chemical Waste due to the inherent toxicity and ecotoxicity risks associated with the indole scaffold.

This guide provides a self-validating workflow for the safe disposal of this compound, ensuring compliance with standard laboratory safety protocols (OSHA, EPA) and protecting personnel from exposure.

Chemical Profile & Hazard Identification

Before disposal, verify the material identity and hazard profile.^[1] Treat all uncharacterized residues as fully hazardous.

Property	Specification
Chemical Name	1-Methyl-1H-indole-5-carboxamide
CAS Number	121206-74-4
Molecular Formula	C ₁₀ H ₁₀ N ₂ O
Molecular Weight	174.20 g/mol
Physical State	Solid (Powder), typically off-white to pale yellow
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water
Core Hazards	Irritant (Skin, Eye, Respiratory); Aquatic Toxicity (Potential)
Signal Word	WARNING

Critical Incompatibilities

- Strong Oxidizers: Reaction may cause fire or explosion.
- Strong Acids/Bases: Potential for hydrolysis or exothermic reaction.

Personal Protective Equipment (PPE) Matrix

Adhere to the following PPE standards during any disposal or spill cleanup operation.

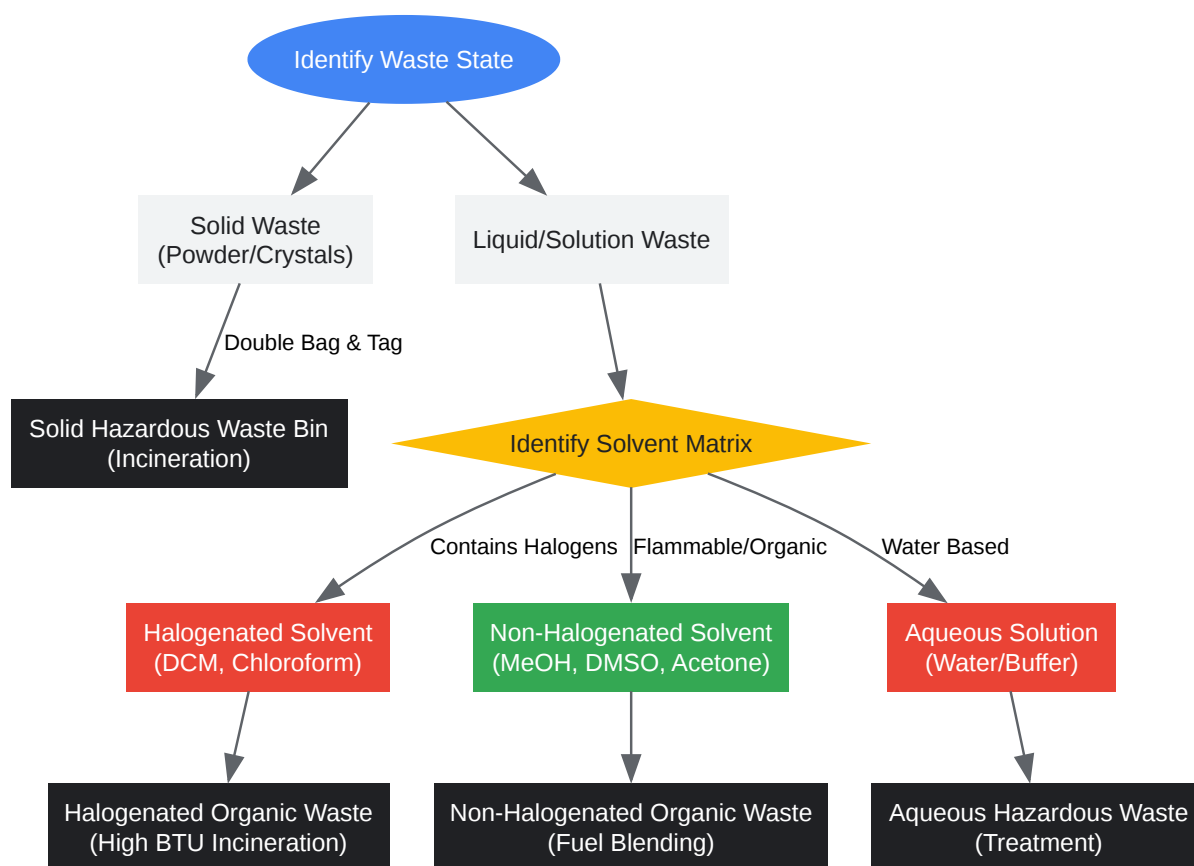
- Eye Protection: Chemical splash goggles (ANSI Z87.1 compliant).
- Hand Protection: Nitrile rubber gloves (minimum thickness 0.11 mm). Double-glove if handling solutions in penetrating solvents (e.g., DCM, DMSO).
- Respiratory Protection: Handling large quantities of powder requires a fume hood. If dust formation is uncontrolled, use an N95 or P100 particulate respirator.
- Body Protection: Standard laboratory coat (buttoned) and closed-toe chemically resistant shoes.

Disposal Decision Logic & Workflows

The disposal pathway is determined by the physical state of the waste and the solvent matrix it is contained in. Never dispose of this compound down the drain.

Disposal Workflow Diagram

The following logic tree dictates the correct waste stream selection.



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Figure 1: Decision logic for segregating **1-Methyl-1H-indole-5-carboxamide** waste streams.

Detailed Operational Procedures

Protocol A: Solid Waste Disposal

Applicability: Pure powder, contaminated weighing boats, paper towels, or solid residues.

- Containment: Transfer the solid material into a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Secondary Containment: If using a bag, place it inside a second bag (double-bagging) to prevent leakage.
- Labeling: Attach a hazardous waste tag.
 - Chemical Name: **1-Methyl-1H-indole-5-carboxamide**.
 - Hazard: Toxic / Irritant.[\[2\]](#)[\[3\]](#)
 - State: Solid.[\[2\]](#)[\[4\]](#)
- Storage: Place the sealed container into the laboratory's designated "Solid Hazardous Waste" drum.

Protocol B: Liquid Waste Disposal

Applicability: Reaction mixtures, mother liquors, or stock solutions.[\[5\]](#)

- Segregation: Determine the solvent composition (see Figure 1).
 - Halogenated: If the solution contains any amount of Dichloromethane (DCM), Chloroform, or Dichloroethane.
 - Non-Halogenated: If the solution contains only solvents like Methanol, Ethanol, Acetone, Ethyl Acetate, or DMSO.
- Transfer: Pour the solution into the appropriate waste carboy (typically 20L HDPE containers) using a funnel to prevent spills.
- Rinsing: Rinse the original vessel with a small volume of the compatible solvent and add the rinsate to the waste carboy.
- Logging: Immediately update the waste log sheet attached to the carboy with the chemical name and approximate volume added.

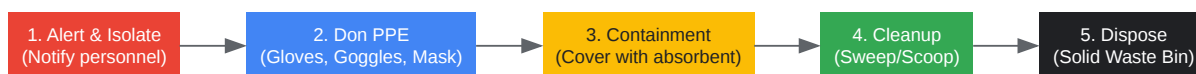
Protocol C: Empty Container Disposal

Applicability: Vials or bottles that contained the pure substance.

- Triple Rinse: Rinse the empty container three times with a solvent capable of dissolving the residue (e.g., Acetone or Methanol).
- Rinsate Disposal: Pour all three rinses into the "Non-Halogenated Organic Waste" container.
- Defacing: Cross out or remove the original label. Mark the container as "Empty."
- Final Disposal: Place the clean, dry container in the glass recycling bin or regular trash, depending on local facility rules.

Emergency Spill Response

In the event of a spill, rapid containment prevents exposure and environmental contamination.



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Figure 2: Immediate response protocol for solid or liquid spills.

- Isolate: Evacuate the immediate area if dust is airborne.
- PPE: Put on nitrile gloves, goggles, and a lab coat. Use a dust mask if powder is loose.
- Solid Spill: Gently sweep powder into a dustpan using a brush. Avoid creating dust clouds.
- Liquid Spill: Cover with an inert absorbent (vermiculite or spill pads). Wait for absorption.
- Decontamination: Wipe the surface with a paper towel soaked in acetone, then wash with soap and water.
- Disposal: Place all spill debris (absorbent, towels, gloves) into a hazardous waste bag and tag as "Spill Debris: **1-Methyl-1H-indole-5-carboxamide**".

Regulatory Compliance (RCRA & EPA)

While **1-Methyl-1H-indole-5-carboxamide** is not explicitly listed on the EPA's P-list (acutely toxic) or U-list (toxic), it falls under the "General Duty Clause" and must be managed as hazardous waste.

- **Waste Classification:** If the waste is ignitable (flash point $<60^{\circ}\text{C}$ due to solvent), it is D001. If it is toxic/irritant only, it is managed as Non-RCRA Regulated Hazardous Waste (depending on state regulations) or simply "Chemical Waste" requiring incineration.
- **Prohibition:** Strictly prohibited from disposal in sanitary sewers (sinks) or regular municipal trash.

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